

# O-Methylisourea hemisulfate solubility in different solvents

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## Compound of Interest

Compound Name: O-Methylisourea hemisulfate

Cat. No.: B1631329

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## Technical Guide: Solubility of O-Methylisourea Hemisulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **O-Methylisourea hemisulfate** (CAS: 52328-05-9), a versatile reagent used in the synthesis of various pharmaceutical compounds, including fluorouracil antineoplastics and imidazole anthelmintics.[1][2] Understanding its solubility is critical for its application in chemical synthesis, formulation development, and proteomics.

## Overview of O-Methylisourea Hemisulfate

**O-Methylisourea hemisulfate** is the salt form of O-methylisourea, valued primarily as a guanylation agent.[3] This reactivity is fundamental to its application in proteomics, where it is used to convert lysine residues in proteins and peptides to homoarginine, enhancing detection in mass spectrometry.[3] Its physical state is typically a white crystalline powder.[4][5]

## Solubility Profile

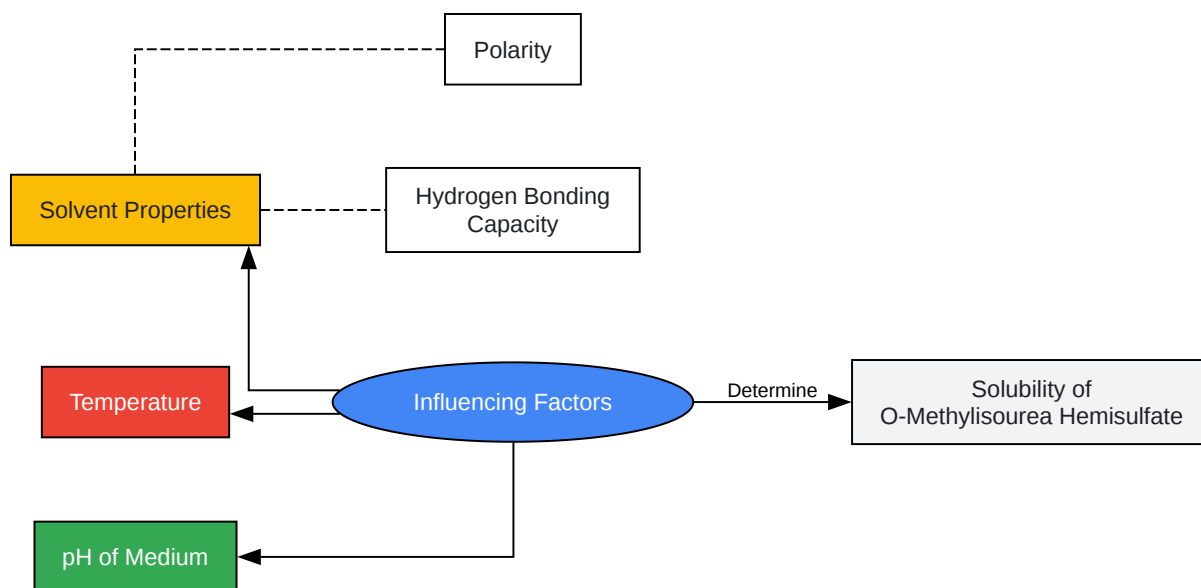
The solubility of a compound is a crucial physical property that dictates its utility in various applications. **O-Methylisourea hemisulfate**, being a salt, generally exhibits good solubility in polar solvents. The available quantitative and qualitative data are summarized below.

Table 1: Solubility Data for **O-Methylisourea Hemisulfate**

Solvent	Solubility	Temperature (°C)	Notes
Water	1000 g/L[1][3][4][5][6][7]	20	Highly soluble. Other sources report 100 mg/mL and 306.0 mg/mL.[8][9]
Methanol	Soluble[2][3]	Not Specified	O-methylisourea salts are generally soluble in methanol.[10]
Ethanol	Soluble[1][2][3]	Not Specified	O-methylisourea salts are generally soluble in ethanol.[10]
Dimethyl Sulfoxide (DMSO)	Somewhat Soluble[11]	Not Specified	
Tetrahydrofuran (THF)	Somewhat Soluble[11]	Not Specified	
Dichloromethane	Insoluble[11]	Not Specified	
Toluene	Insoluble[11]	Not Specified	
Acetone	Insoluble[11]	Not Specified	
Organic Solvents (General)	Soluble[2]	Not Specified	This is a general statement; specific solubility can vary significantly.

## Factors Influencing Solubility

Several factors can influence the equilibrium solubility of **O-Methylisourea hemisulfate**.<sup>[12]</sup> For ionizable compounds, pH is a critical factor.<sup>[13]</sup> Temperature also plays a significant role, as solubility often increases with temperature, although this is not universal. The composition of the solvent system, including the presence of buffers or co-solvents, can also alter solubility.<sup>[13][14]</sup>



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Caption: Factors influencing the solubility of chemical compounds.

## Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound.<sup>[13][15]</sup> It is applicable for assessing the solubility of compounds under equilibrium conditions, which is crucial for pre-formulation studies and drug development.<sup>[16][17]</sup>

**4.1. Principle** An excess amount of the solid compound is agitated in a specific solvent for a prolonged period until equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved compound in the saturated solution is then measured.

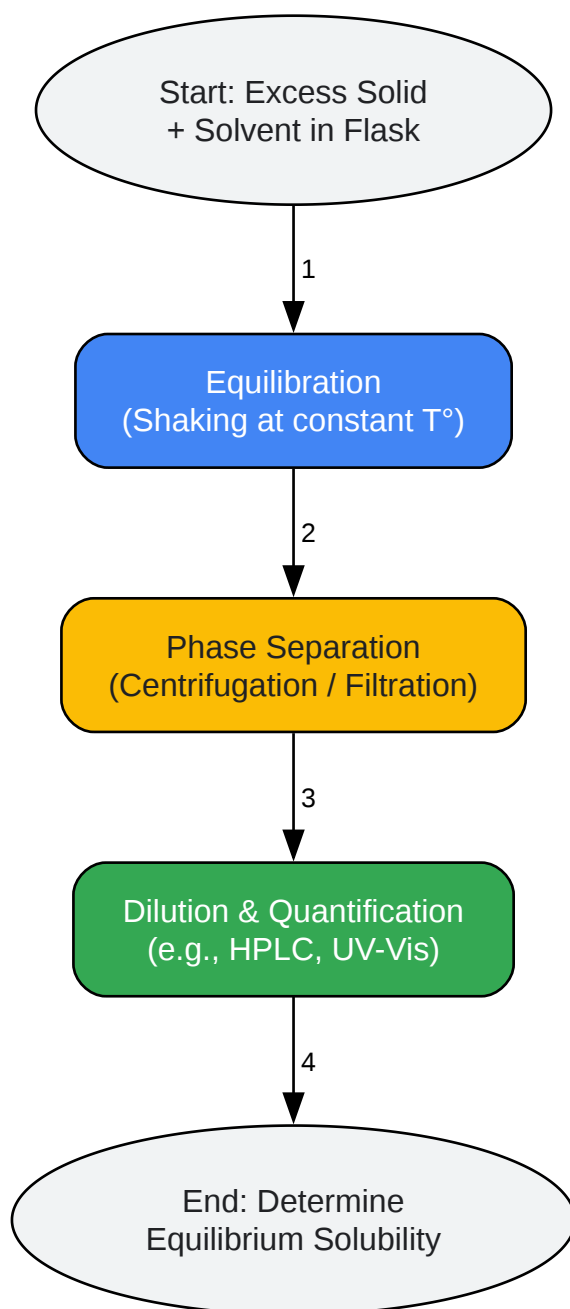
### 4.2. Materials and Equipment

- **O-Methylisourea hemisulfate** (solid form)

- Selected solvents (e.g., water, ethanol, buffer solutions)
- Stoppered flasks or vials
- Orbital shaker or agitator with temperature control
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, LC-MS/MS, UV-Vis Spectrophotometer) [\[16\]](#)[\[17\]](#)
- Calibrated balance, pipettes, and standard lab glassware

#### 4.3. Procedure

- Preparation: Add an excess amount of **O-Methylisourea hemisulfate** to a series of flasks, each containing a known volume of the desired solvent.[\[13\]](#) It is important to add enough solid to ensure a suspension remains after equilibrium is reached.[\[13\]](#)
- Equilibration: Seal the flasks and place them in a temperature-controlled shaker. Agitate the mixtures at a constant speed. The time required to reach equilibrium can vary but is often 24 to 72 hours.[\[13\]](#)[\[17\]](#)[\[18\]](#) It is established when multiple samples taken at different time points yield the same concentration.[\[13\]](#)
- Phase Separation: After equilibration, allow the suspensions to settle. Separate the undissolved solid from the saturated solution by centrifugation or by filtering the supernatant through an appropriate membrane filter (e.g., 0.45  $\mu\text{m}$ ).[\[15\]](#)[\[16\]](#)
- Quantification: Accurately dilute an aliquot of the clear filtrate. Analyze the concentration of the dissolved **O-Methylisourea hemisulfate** using a pre-validated analytical method such as HPLC or UV spectroscopy.[\[16\]](#)[\[18\]](#)
- Calculation: The equilibrium solubility is determined from the measured concentration of the saturated solution.[\[16\]](#) For ionizable compounds like **O-Methylisourea hemisulfate**, it is also crucial to measure and report the final pH of the saturated solution.[\[13\]](#)



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Caption: Workflow for the shake-flask solubility determination method.

## Conclusion

**O-Methylisourea hemisulfate** is a highly water-soluble compound, also demonstrating solubility in polar organic solvents like methanol and ethanol. Its insolubility in non-polar solvents such as dichloromethane and toluene aligns with the expected behavior of a salt. For

precise quantitative analysis in novel solvent systems, the standardized shake-flask method is recommended to ensure reliable and reproducible data, which is essential for advancing research and development activities.

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